

An In-depth Technical Guide on (3R,4R)-3-Amino-4-hydroxypentanoic acid

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Compound of Interest

Compound Name: (3R,4R)-3-Amino-4-hydroxypentanoic acid

Cat. No.: B555398

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and biological properties of **(3R,4R)-3-Amino-4-hydroxypentanoic acid**, a chiral amino acid derivative with significant potential in medicinal chemistry. This document includes key physicochemical data, detailed experimental protocols, and a visualization of its mechanism of action as a neuraminidase inhibitor.

Core Physicochemical Data

(3R,4R)-3-Amino-4-hydroxypentanoic acid is a chiral molecule with two stereocenters. Its properties can vary depending on whether it is in its free acid form or as a hydrochloride salt.

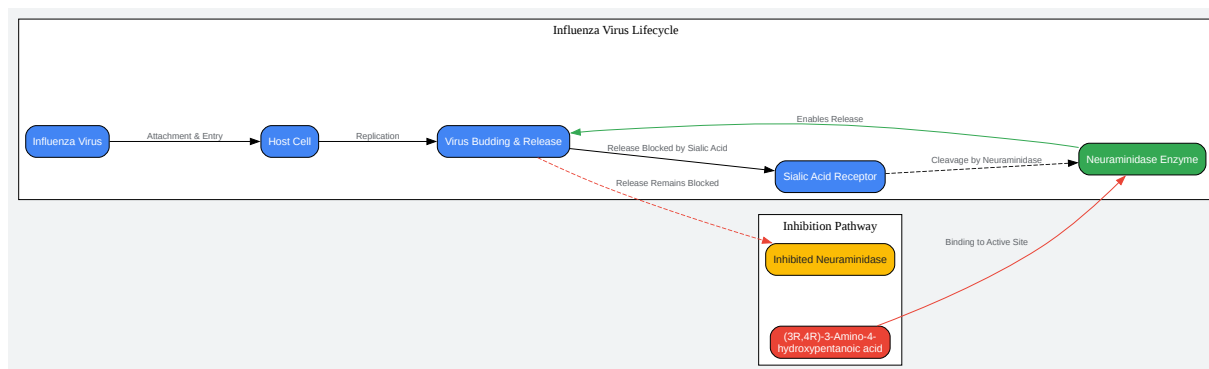
Property	(3R,4R)-3-Amino-4-hydroxypentanoic acid	(3R,4R)-3-Amino-4-hydroxypentanoic acid hydrochloride
Molecular Formula	C ₅ H ₁₁ NO ₃	C ₅ H ₁₂ ClNO ₃
Molecular Weight	133.15 g/mol	169.61 g/mol [1]
CAS Number	837383-95-6	336182-14-0
IUPAC Name	(3R,4R)-3-amino-4-hydroxypentanoic acid	(3R,4R)-3-amino-4-hydroxypentanoic acid;hydrochloride

Biological Activity and Therapeutic Potential

(3R,4R)-3-Amino-4-hydroxypentanoic acid has demonstrated noteworthy biological activity, primarily as a neuraminidase inhibitor. Neuraminidase is a crucial enzyme for the replication of influenza viruses. By inhibiting this enzyme, the compound can prevent the release of new virus particles from infected cells, thereby halting the spread of the infection. This positions **(3R,4R)-3-Amino-4-hydroxypentanoic acid** as a promising candidate for the development of novel antiviral therapies.

Mechanism of Action: Neuraminidase Inhibition

The inhibitory action of **(3R,4R)-3-Amino-4-hydroxypentanoic acid** on neuraminidase is a key area of interest. The following diagram illustrates the proposed signaling pathway and mechanism of inhibition.



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Caption: Mechanism of Neuraminidase Inhibition by **(3R,4R)-3-Amino-4-hydroxypentanoic acid**.

Experimental Protocols

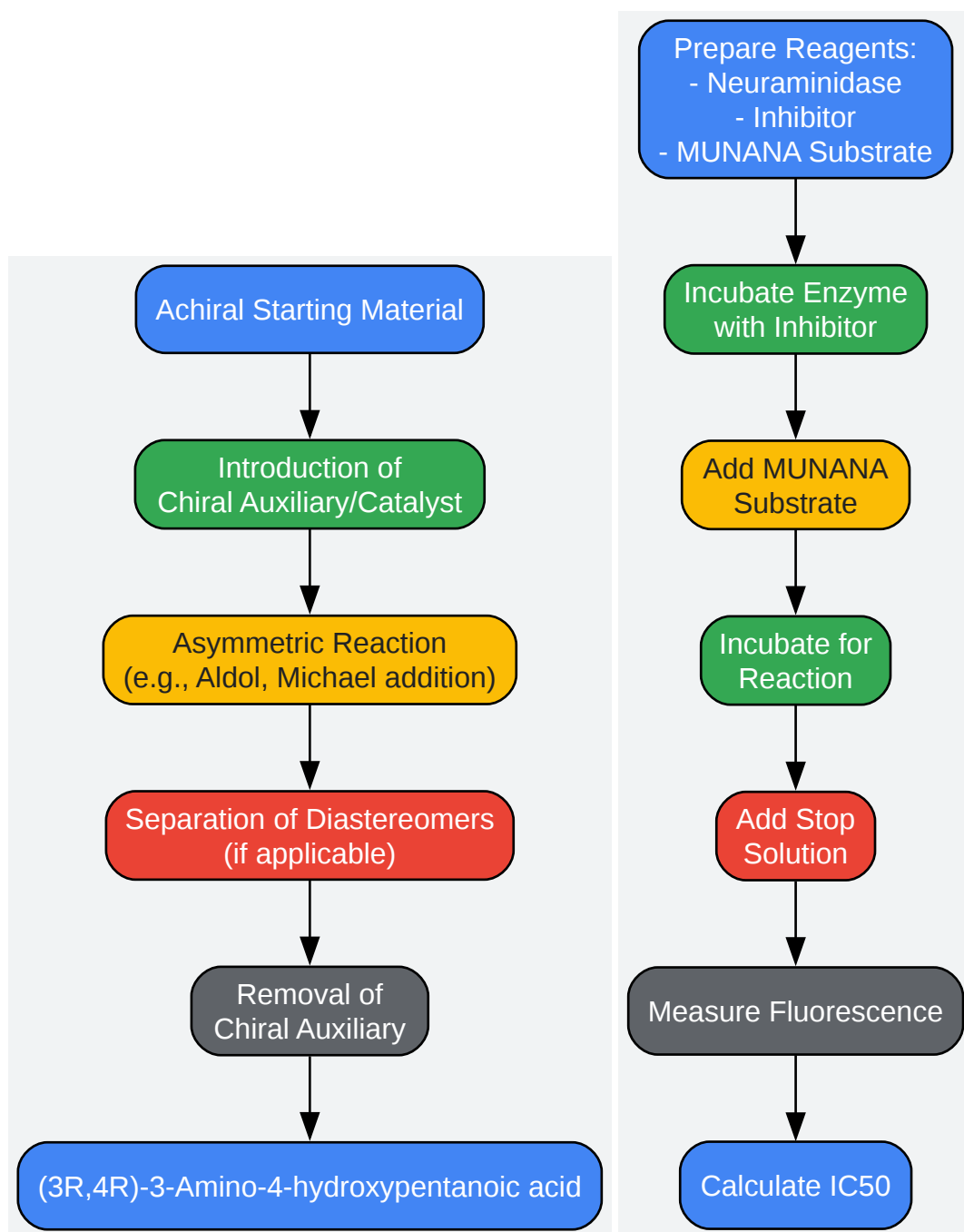
This section provides detailed methodologies for key experiments related to the synthesis, analysis, and biological evaluation of **(3R,4R)-3-Amino-4-hydroxypentanoic acid**.

Synthesis of Chiral β -Amino Acids (General Strategy)

While a specific, detailed protocol for the synthesis of **(3R,4R)-3-Amino-4-hydroxypentanoic acid** is not readily available in the public domain, a general strategy for the synthesis of chiral

β -amino acids can be adapted. One common approach involves the use of a chiral auxiliary or a chiral catalyst to control the stereochemistry of the product.

Workflow for Chiral Synthesis:



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References

- 1. Fluorescence-based Neuraminidase Inhibition Assay to Assess the Susceptibility of Influenza Viruses to The Neuraminidase Inhibitor Class of Antivirals - PMC [pmc.ncbi.nlm.nih.gov]
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